

Structural Elucidation of N-nitroso-nifedipine: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **N-nitroso-nifedipine**, a significant derivative of the calcium channel blocker, nifedipine. This document details the analytical methodologies and spectroscopic data essential for the identification and characterization of this compound, which is of particular interest as a potential impurity in nifedipine drug products.

N-nitroso-nifedipine, with the chemical name dimethyl 2,6-dimethyl-4-(2-nitrophenyl)-1-nitroso-1,4-dihydropyridine-3,5-dicarboxylate, is recognized as a photodegradation product of nifedipine.[1][2][3] Its formation involves the conversion of the secondary amine in the dihydropyridine ring of nifedipine to an N-nitroso group.[4] The structural confirmation of **N-nitroso-nifedipine** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Physicochemical Properties

A summary of the key physicochemical properties of **N-nitroso-nifedipine** is presented in the table below.

Property	Value	Source
IUPAC Name	dimethyl 2,6-dimethyl-4-(2-nitrophenyl)-1-nitroso-1,4-dihydropyridine-3,5-dicarboxylate	[5][6][7]
Molecular Formula	C ₁₇ H ₁₇ N ₃ O ₇	[5][7][8][9][10]
Molecular Weight	375.3 g/mol	[5][7][8][9]
Monoisotopic Mass	375.10664989 Da	[5]
Appearance	Not explicitly stated, but available as a reference standard	[6][11]
Solubility	Information not available	[11]
Storage Conditions	Store at 2-8 °C in a well-closed container	[11]

Spectroscopic Data for Structural Elucidation

The structural elucidation of **N-nitroso-nifedipine** is primarily achieved through the analysis of its spectroscopic data. The following sections summarize the expected and reported data from key analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR spectroscopy is a powerful tool for confirming the structure of **N-nitroso-nifedipine**. While specific chemical shifts and coupling constants are not detailed in the available literature, a certificate of analysis for a reference standard confirms that the ¹H-NMR spectrum conforms to the expected structure.[11] The spectrum would be expected to show signals corresponding to the aromatic protons of the 2-nitrophenyl group, the methyl groups at the 2 and 6 positions of the dihydropyridine ring, the methoxy protons of the ester groups, and the proton at the 4-position of the dihydropyridine ring.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of **N-nitroso-nifedipine**. The mass spectrum is expected to show a molecular ion peak corresponding to the compound's molecular weight. A certificate of analysis for a commercially available standard confirms that the mass spectrum is consistent with the structure of **N-nitroso-nifedipine**.^[11] While detailed fragmentation patterns are not provided in the search results, common fragmentation pathways for N-nitroso compounds often involve the loss of the nitroso group (NO, 30 Da).^[12]

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in the molecule. The formation of **N-nitroso-nifedipine** from nifedipine results in a lowered absorbance of the IR band at 1493 cm^{-1} , which is assigned to the vibrational mode of the $-\text{NO}_2$ group.^{[1][3]} The IR spectrum would also be expected to show characteristic absorption bands for the C=O of the ester groups, the C-O stretching vibrations, and the aromatic and aliphatic C-H stretching vibrations.

Ultraviolet-Visible (UV-VIS) Spectroscopy

The photodegradation of nifedipine to its nitroso derivative is accompanied by significant changes in its UV-VIS spectrum.^{[1][3]} Specifically, a shift in the absorption band at 238 nm is observed.^{[1][3]}

Experimental Protocols

Detailed experimental protocols for the structural elucidation of **N-nitroso-nifedipine** are not extensively published. However, based on the available information and general laboratory practices, the following outlines the likely methodologies.

Synthesis/Formation

N-nitroso-nifedipine is primarily formed through the photodegradation of nifedipine.^{[1][2][3]} While specific conditions for forced degradation studies to generate this impurity are not detailed, it is known to form upon exposure of nifedipine to light.^[2] Interestingly, some studies have reported difficulty in synthesizing **N-nitroso-nifedipine** under standard nitrosating conditions, suggesting it may not form readily under all circumstances.^{[9][13]}

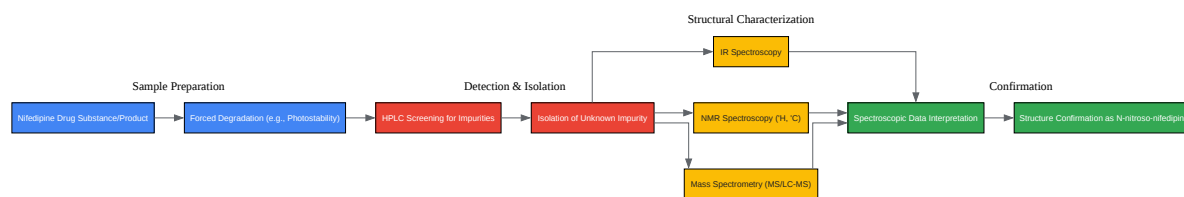
Analytical Methods

The analysis of **N-nitroso-nifedipine** typically involves a combination of chromatographic separation and spectroscopic detection.

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a standard technique for the separation and quantification of impurities in pharmaceuticals. While specific HPLC methods for **N-nitroso-nifedipine** are not detailed in the search results, a typical method would involve a reversed-phase column with a mobile phase consisting of a mixture of an aqueous buffer and an organic solvent like acetonitrile or methanol. Detection would likely be performed using a UV detector.
- **Mass Spectrometry (MS) and Liquid Chromatography-Mass Spectrometry (LC-MS):** These techniques are crucial for the identification and confirmation of **N-nitroso-nifedipine**.^[9] An LC-MS method would couple the separation power of HPLC with the sensitive and specific detection capabilities of a mass spectrometer.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H-NMR and other NMR techniques are used to definitively confirm the chemical structure of the isolated impurity.^{[9][11]}
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used as a complementary technique to identify the functional groups present in the molecule.^{[1][3][9]}

Logical Workflow for Structural Elucidation

The logical workflow for the structural elucidation of **N-nitroso-nifedipine** as a potential impurity in nifedipine is depicted in the following diagram.



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Caption: Workflow for the identification and structural elucidation of **N-nitroso-nifedipine**.

Conclusion

The structural elucidation of **N-nitroso-nifedipine** is well-established and relies on a combination of standard analytical techniques. As a known photodegradation product of nifedipine, its monitoring and control are crucial for ensuring the quality and safety of nifedipine-containing drug products. This guide provides a foundational understanding for researchers, scientists, and drug development professionals involved in the analysis and control of impurities in pharmaceutical manufacturing.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- [2. researchgate.net \[researchgate.net\]](#)
- [3. Complex Spectroscopy Studies of Nifedipine Photodegradation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. N-Nitroso Nifedipine | CAS No- NA \[chemicea.com\]](#)
- [5. N-nitroso-nifedipine | C17H17N3O7 | CID 129675288 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. veeprho.com \[veeprho.com\]](#)
- [7. pharmaceresearch.com \[pharmaceresearch.com\]](#)
- [8. Nifedipine Nitroso Impurity | SynZeal \[synzeal.com\]](#)
- [9. veeprho.com \[veeprho.com\]](#)
- [10. cleanchemlab.com \[cleanchemlab.com\]](#)
- [11. cleanchemlab.com \[cleanchemlab.com\]](#)
- [12. osti.gov \[osti.gov\]](#)
- [13. N-nitroso-amlodipine ; N-nitroso-felodipine ; synthesis not successfull but still listed by FDA and EMA as NDSRIs - Limits of Nitrosamines - Nitrosamines Exchange \[nitrosamines.usp.org\]](#)
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